

India's National Organ Transplant Program: A Technical and Historical Overview

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Executive Summary

India's journey in the field of organ transplantation has been marked by significant legal, ethical, and medical advancements. From its nascent stages in the mid-20th century to the establishment of a structured national program, the country has made considerable strides in providing a second lease of life to patients with end-stage organ failure. The enactment of the Transplantation of Human Organs Act (THOA) in 1994 was a watershed moment, laying down the legal framework for deceased organ donation by recognizing brain death.^{[1][2][3]} This act, along with its subsequent amendments in 2011 and 2014, has been pivotal in shaping the landscape of organ transplantation in India.^{[2][4][5]} The establishment of the National Organ and Tissue Transplant Organisation (NOTTO) as the apex body has further streamlined the process of organ procurement, allocation, and distribution.^{[6][7][8]} This whitepaper provides an in-depth technical guide to the historical development of the National Organ Transplant Program (**NOTP**) in India, with a focus on the core legislative frameworks, quantitative growth, and the detailed experimental protocols that form the backbone of the transplantation process.

Historical and Legislative Evolution

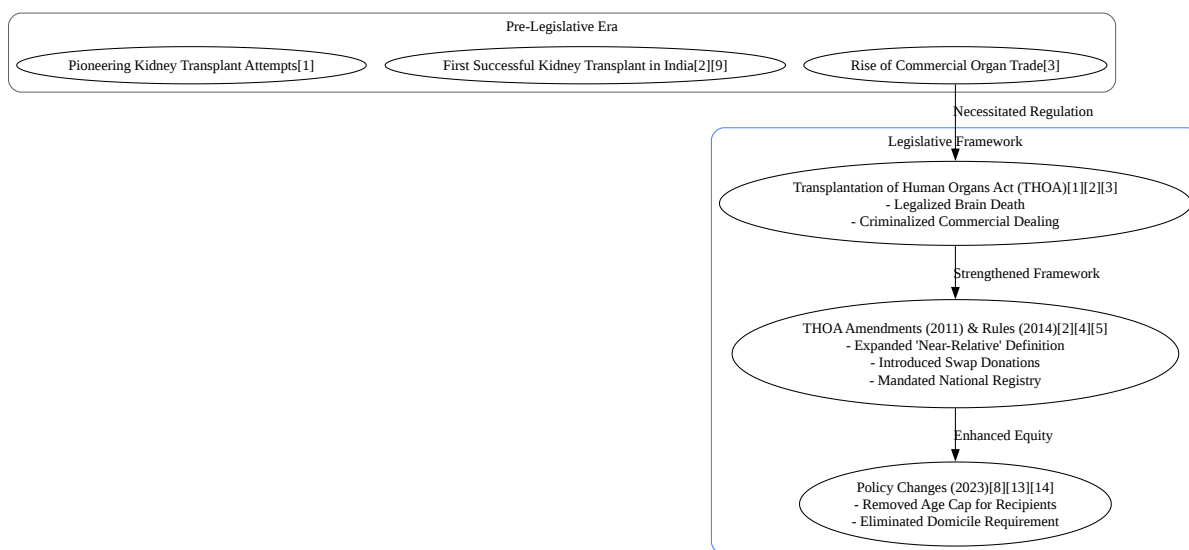
The history of organ transplantation in India predates a formal national program, with pioneering efforts in kidney transplantation dating back to the 1960s.^[1] The first successful kidney transplant in India was performed in 1971 at the Christian Medical College, Vellore.^{[2][9]} However, the absence of a legal framework led to a rise in unethical practices, particularly the

commercial trade of organs, which became rampant in the 1980s.^[3] This necessitated the formulation of a comprehensive law to regulate organ donation and transplantation.

The Transplantation of Human Organs Act (THOA) of 1994 was a landmark legislation that defined "brain stem death" as a legal form of death, thereby opening the door for a deceased donor program.^{[1][3]} The Act criminalized the commercial dealing of organs and established a regulatory framework for organ transplantation.^{[2][10]}

Key amendments to the THOA in 2011 and the notification of the Transplantation of Human Organs and Tissues Rules in 2014 further strengthened the legal framework.^{[4][5][11]} These amendments expanded the definition of "near-relative" donors, introduced provisions for swap donations, and mandated the establishment of a national organ registry.^[5] The amendment also led to the creation of the National Organ and Tissue Transplant Organisation (NOTTO).^{[7][12]}

In a significant move to promote equitable access, the upper age limit for registering to receive an organ from a deceased donor was removed in 2023, and the domicile requirement was eliminated, allowing patients to register for an organ in any state.^{[8][13][14]}



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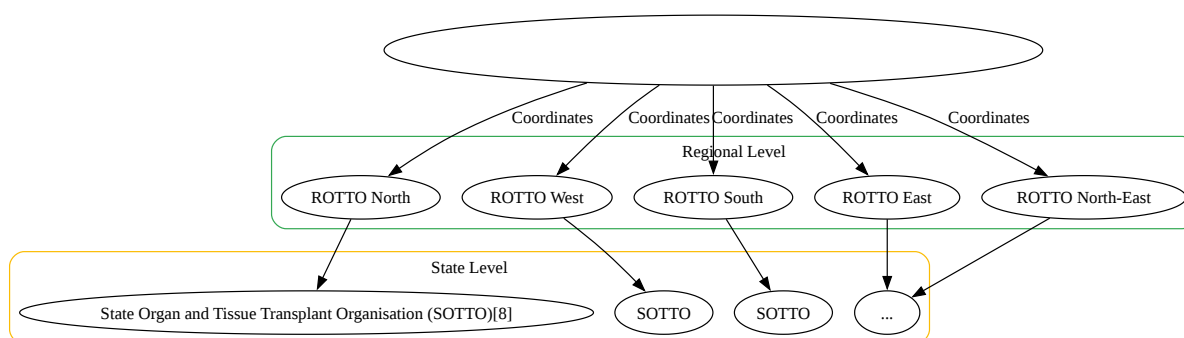
The National Organ Transplant Program (NOTP) and its Organizational Structure

The Government of India is implementing the National Organ Transplant Programme (**NOTP**) to promote organ donation, particularly from deceased donors, and to establish a robust system for organ procurement and distribution.[15][16][17] The program aims to bridge the significant gap between the demand for and supply of organs.[17]

At the apex of this program is the National Organ and Tissue Transplant Organisation (NOTTO), established under the Directorate General of Health Services, Ministry of Health and Family Welfare.[7][8][12] NOTTO functions as the central body for all organ and tissue donation and transplantation activities in India.[6][8]

The organizational structure of the **NOTP** is hierarchical and designed to ensure coordination at the national, regional, and state levels:

- National Organ and Tissue Transplant Organisation (NOTTO): The apex body responsible for policy formulation, maintaining the national registry of donors and recipients, and coordinating with regional and state bodies.[6][8]
- Regional Organ and Tissue Transplant Organisations (ROTTOS): There are five ROTTOS that oversee the activities of the states and union territories within their respective regions. [18]
- State Organ and Tissue Transplant Organisations (SOTTOS): These are established in various states to manage and coordinate organ donation and transplantation activities at the state level.[8]



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Quantitative Overview of Organ Transplantation in India

India has witnessed a significant increase in the number of organ transplants performed annually. However, the demand for organs continues to far exceed the supply, and the deceased organ donation rate remains low compared to many Western countries.[14][19]

Table 1: Organ Transplants in India (Selected Years)

Year	Total Transplants	Deceased Donor Transplants	Living Donor Transplants
2013	4,990	837	4,153
2019	12,666	2,023	10,643
2022	16,041	-	-
2023	-	1,037 (deceased donors)	-
2024	>18,900	3,403	>15,000

Sources:[14][15][20][21][22][23]

Table 2: Deceased Organ Donation Rate in India (per million population)

Year	Donation Rate (pmp)
2012	0.16
2013	0.27
2018	0.65
2019	0.52
2024	0.81

Sources:[14][23][24][25]

Table 3: Waiting List for Organs in India (as of December 2025)

Organ	Number of Patients Waiting
Kidney	60,590
Liver	18,724
Heart	1,695
Lungs	970
Pancreas	306
Total	82,285

Source:[[21](#)]

Key Experimental Protocols and Methodologies

The success of the National Organ Transplant Program relies on a foundation of standardized and scientifically rigorous protocols. These protocols govern every stage of the transplantation process, from the declaration of brain death to post-transplant care.

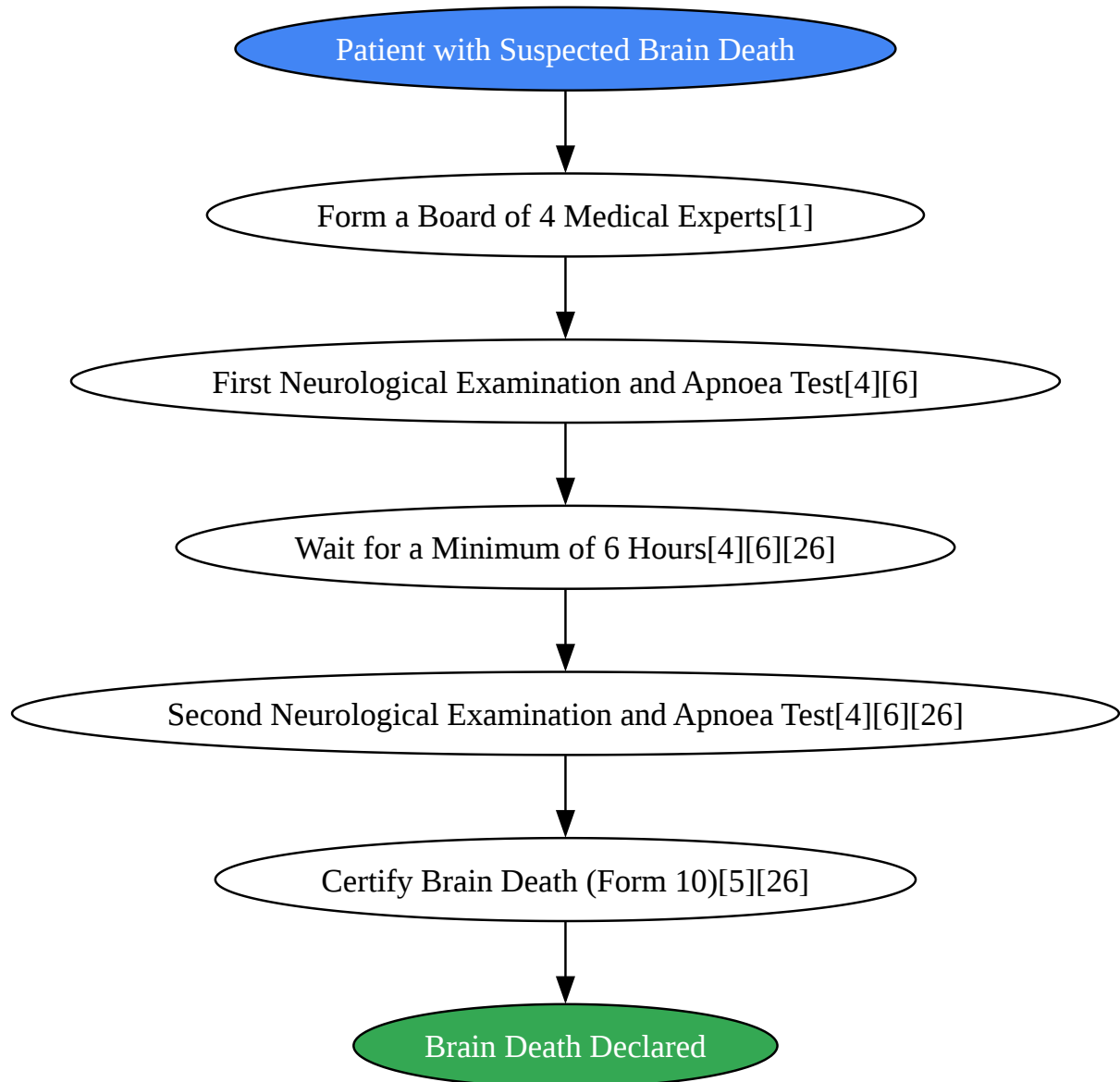
Brain Death Declaration Protocol

The declaration of brain stem death is a critical prerequisite for deceased organ donation and is strictly regulated under the THOA, 1994.[[1](#)][[26](#)]

Methodology:

- Formation of a Board of Medical Experts: A panel of four doctors is constituted to declare brain stem death. This panel includes:
 - The registered medical practitioner in charge of the hospital.
 - A registered medical practitioner nominated from a panel approved by the appropriate authority.
 - A neurologist or a neurosurgeon.
 - The registered medical practitioner treating the patient.[[1](#)]

- Clinical Examination: A comprehensive neurological examination is performed to confirm the irreversible cessation of all brainstem reflexes.[\[6\]](#) This includes testing for:
 - Pupillary light reflex
 - Corneal reflex
 - Gag and cough reflexes
 - Oculo-vestibular reflex (caloric test)
 - Oculo-cephalic reflex (doll's eye movement)
- Apnoea Test: This test is conducted to confirm the absence of spontaneous respiratory effort. The patient is pre-oxygenated, and then the ventilator is disconnected while oxygen is supplied. The absence of breathing despite a rise in arterial carbon dioxide levels to a specified threshold confirms apnoea.[\[4\]](#)
- Repetition of Tests: All the prescribed tests must be repeated after a minimum interval of six hours to ensure there has been no observer error and to document the persistence of the clinical state.[\[4\]](#)[\[6\]](#)[\[26\]](#)
- Certification: Following the second set of tests, brain death is certified using Form 10 of the THOTA Rules.[\[5\]](#)[\[26\]](#)



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Organ and Tissue Retrieval, Preservation, and Transport

Once brain death is declared and consent for organ donation is obtained, the process of organ retrieval, preservation, and transport begins. The Ministry of Health has recently issued Standard Operating Procedures (SOPs) to streamline this process.[2][18][20][27]

Methodology:

- **Organ Retrieval:** This is a surgical procedure performed in a registered organ retrieval center.[\[28\]](#) The retrieval team must adhere to sterile techniques to minimize the risk of contamination.
- **Organ Preservation:** After retrieval, organs are flushed with a cold preservation solution to cool them rapidly and reduce metabolic activity. They are then stored in sterile containers with the preservation solution and packed in ice.
- **Organ Transport:**
 - **Packaging:** The organ is placed in a sterile bag, which is then placed inside another bag. This double-bagged organ is then put into a transport box with a sterile slush of ice.
 - **Green Corridors:** For road transport, a "green corridor" is created with the help of traffic police to ensure the ambulance carrying the organ has a clear and fast route to the destination hospital.[\[2\]](#)[\[20\]](#)
 - **Air Transport:** Airlines are required to give priority to the transport of organs, including priority for take-off and landing. The organ box is screened without being opened.[\[2\]](#)[\[27\]](#)
 - **Coordination:** A transplant coordinator plays a crucial role in coordinating the entire process, from retrieval to transplantation.[\[29\]](#)

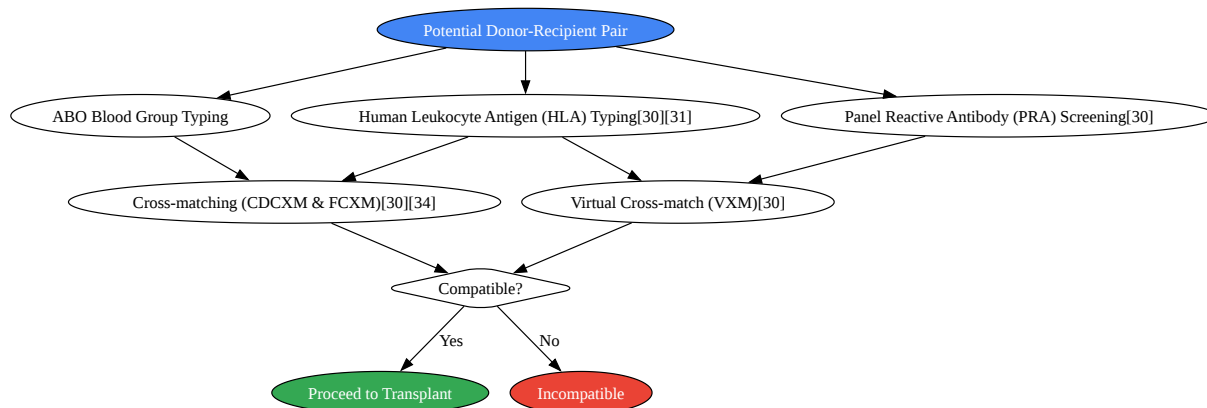
Pre-Transplant Compatibility Testing

To minimize the risk of graft rejection, a series of compatibility tests are performed on both the donor and the recipient.

Methodology:

- **Blood Group (ABO) Typing:** The donor and recipient must have compatible blood types.
- **Human Leukocyte Antigen (HLA) Typing:** HLA are proteins found on the surface of cells that help the immune system distinguish between self and non-self. A closer HLA match between the donor and recipient reduces the risk of rejection.
 - Low-resolution HLA typing is performed initially.[\[30\]](#)

- Techniques include serological typing and molecular methods like Sequence-Specific Priming (SSP) and Sequence-Specific Oligonucleotide (SSO) typing.[\[31\]](#)[\[32\]](#)[\[33\]](#)
- Cross-matching: This test is performed to detect if the recipient has pre-existing antibodies against the donor's HLA antigens.
 - Complement-Dependent Cytotoxicity Cross-match (CDCXM): The recipient's serum is mixed with the donor's lymphocytes. If the recipient has antibodies against the donor's cells, the cells will be killed.[\[30\]](#)[\[34\]](#)
 - Flow Cytometry Cross-match (FCXM): This is a more sensitive method than CDCXM for detecting anti-donor antibodies.[\[30\]](#)[\[34\]](#)
- Panel Reactive Antibody (PRA) Screening/HLA Antibody Screening (HAS): This test screens the recipient's blood for the presence of anti-HLA antibodies against a panel of common HLA antigens.[\[30\]](#)
- Virtual Cross-match (VXM): This involves comparing the recipient's identified anti-HLA antibodies with the donor's HLA type to predict the outcome of a physical cross-match.[\[30\]](#)



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Immunosuppressive Therapy Protocols

To prevent the recipient's immune system from rejecting the transplanted organ, a lifelong regimen of immunosuppressive drugs is necessary.[35][36]

Methodology:

- Induction Therapy: This involves the use of high-intensity immunosuppression immediately after transplantation when the risk of rejection is highest.[36] Drugs used for induction may include:
 - Antibodies: Basiliximab or anti-thymocyte globulin (ATG).
 - High-dose corticosteroids.

- Maintenance Therapy: This is a long-term, lower-dose immunosuppressive regimen.[36] A common triple-drug therapy includes:
 - A calcineurin inhibitor (CNI): Tacrolimus or Cyclosporine.[7][36] Tacrolimus is often the CNI of choice.[7]
 - An anti-proliferative agent: Mycophenolate mofetil (MMF) or Azathioprine.[7][36]
 - A corticosteroid: Prednisolone.[36]
- Treatment of Rejection: If rejection occurs, it is treated with high-dose corticosteroids, and in some cases, with antibody therapy.

Challenges and Future Directions

Despite the significant progress, the National Organ Transplant Program in India faces several challenges:

- Low Deceased Donation Rate: The organ donation rate remains low due to a lack of public awareness, religious and cultural beliefs, and infrastructural gaps.[19][26][37]
- Geographical Disparities: Organ donation and transplantation activities are largely concentrated in the southern and western states.[21]
- Inadequate Infrastructure: There is a shortage of trained transplant coordinators, retrieval centers, and transplant facilities, especially in the public sector.[26][29]
- High Cost of Transplantation: The cost of organ transplantation is prohibitively high for a large section of the population, with most procedures being performed in the private sector.[10][29]
- Ethical and Legal Issues: Despite the law, sporadic cases of illegal organ trade continue to be a concern.[2]

The future of organ transplantation in India will depend on addressing these challenges through a multi-pronged approach:

- Intensified Public Awareness Campaigns: To educate the public about the importance of organ donation and dispel myths and misconceptions.[37][38]
- Strengthening of Infrastructure: Increasing the number of retrieval and transplant centers, especially in the public sector, and training more healthcare professionals in the field of transplantation.[17]
- Financial Support for Patients: Expanding financial assistance schemes to cover the cost of transplantation and post-transplant immunosuppressive therapy.[34]
- Promoting Research and Innovation: Investing in research on xenotransplantation, bioengineered organs, and improved organ preservation techniques.[15]

Conclusion

The National Organ Transplant Program of India has evolved significantly from its early days, driven by landmark legislation and the establishment of a national framework for organ donation and transplantation. The program is supported by a set of robust technical protocols that ensure the safety and efficacy of the transplantation process. While the quantitative data reveals a positive trend in the number of transplants, the persistent gap between demand and supply highlights the need for continued efforts to increase the organ donation rate. By addressing the existing challenges and embracing future advancements, India has the potential to further strengthen its organ transplant program and provide a new lease of life to thousands of patients in need.

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